

# An In-depth Technical Guide to Diisopropyl Chlorophosphate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diisopropyl chlorophosphate*

Cat. No.: *B043684*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **diisopropyl chlorophosphate**, a key reagent in organic synthesis and pharmaceutical development. This document outlines its chemical properties, synthesis, applications, and safety protocols, presented in a format tailored for scientific and research applications.

## Chemical Identification and Properties

**Diisopropyl chlorophosphate**, also known as diisopropyl phosphorochloridate, is an important phosphorylating agent.<sup>[1]</sup> Its fundamental properties are summarized below.

Table 1: Chemical Identifiers for **Diisopropyl Chlorophosphate**

Identifier	Value
CAS Number	2574-25-6
Molecular Formula	C <sub>6</sub> H <sub>14</sub> ClO <sub>3</sub> P
IUPAC Name	di(propan-2-yl) phosphorochloridate
Synonyms	Diisopropyl phosphorochloridate, Phosphorochloridic acid diisopropyl ester
InChI Key	GUFGWNUUDBGEGH-UHFFFAOYSA-N
SMILES String	<chem>CC(C)OP(Cl)(=O)OC(C)C</chem>

Table 2: Physicochemical Properties of **Diisopropyl Chlorophosphate**

Property	Value
Molecular Weight	200.60 g/mol [2]
Appearance	Colorless to yellowish liquid[3]
Density	~1.025 g/mL[3]
Boiling Point	97-98 °C[3]
Refractive Index (n <sub>20/D</sub> )	1.417
Solubility	Soluble in organic solvents like alcohol and ether; insoluble in water.[3]

## Synthesis of Diisopropyl Chlorophosphate

The synthesis of **diisopropyl chlorophosphate** can be achieved through various methods. One common approach involves the reaction of phosphorus trichloride with isopropyl alcohol. A detailed experimental protocol for a related synthesis is described below, which can be adapted for **diisopropyl chlorophosphate**.

### Experimental Protocol: Representative Synthesis via Phosphorylation

This protocol is based on general methods for the synthesis of organophosphates.

Materials:

- Phosphorus oxychloride ( $\text{POCl}_3$ )
- Isopropyl alcohol (Propan-2-ol)
- Anhydrous base (e.g., Pyridine or Triethylamine)
- Anhydrous aprotic solvent (e.g., Dichloromethane or Diethyl ether)
- Nitrogen or Argon gas for inert atmosphere

Equipment:

- Three-necked round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Condenser
- Ice bath
- Standard glassware for workup and purification

Procedure:

- Under an inert atmosphere ( $\text{N}_2$  or Ar), a solution of isopropyl alcohol (2.2 equivalents) and anhydrous pyridine (2.2 equivalents) in anhydrous dichloromethane is prepared in a three-necked flask cooled in an ice bath.
- Phosphorus oxychloride (1.0 equivalent) is dissolved in anhydrous dichloromethane and added dropwise to the stirred alcohol-pyridine solution via a dropping funnel. The temperature should be maintained at 0-5 °C during the addition.

- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours (typically 4-12 hours).
- The reaction progress is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the reaction is quenched by the addition of cold water or a dilute acid solution.
- The organic layer is separated, washed sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by vacuum distillation to yield pure **diisopropyl chlorophosphate**.

#### Safety Precautions:

- The reaction should be performed in a well-ventilated fume hood.
- Phosphorus oxychloride is highly corrosive and reacts violently with water.
- Appropriate personal protective equipment (PPE), including safety goggles, lab coat, and acid-resistant gloves, must be worn.

#### Diagram of Synthesis Workflow:

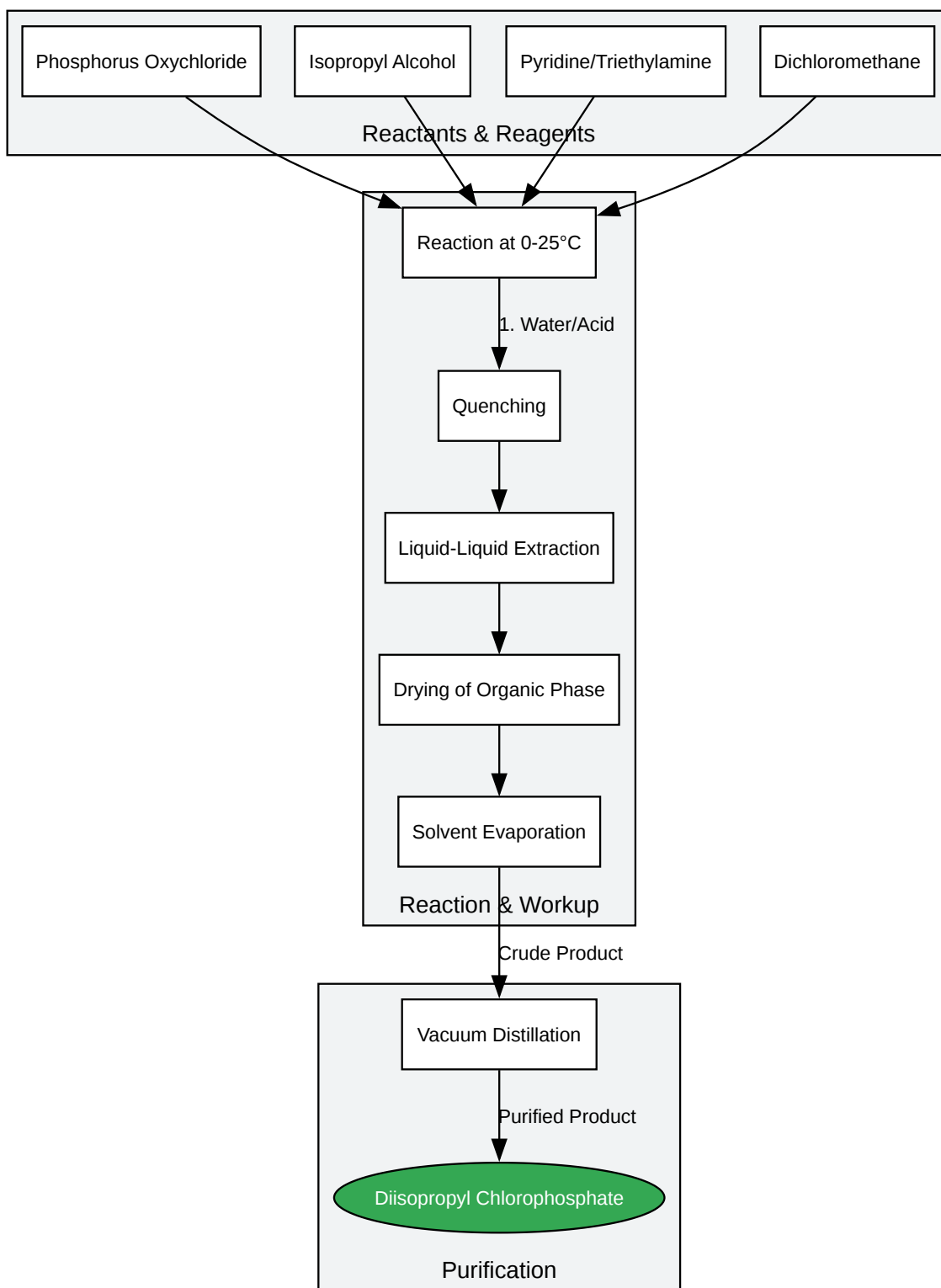


Figure 1: Synthesis Workflow for Diisopropyl Chlorophosphate

[Click to download full resolution via product page](#)

Figure 1: Synthesis Workflow for **Diisopropyl Chlorophosphate**

## Applications in Research and Drug Development

**Diisopropyl chlorophosphate** is a versatile reagent primarily used as a phosphorylating agent in organic synthesis.<sup>[1][3]</sup> Its applications are crucial in the pharmaceutical industry for the synthesis of complex molecules.

- **Synthesis of Active Pharmaceutical Ingredients (APIs):** It serves as a key building block in the production of various APIs.<sup>[1]</sup>
- **Enzyme Inhibitors:** It is used in the creation of enzyme inhibitors, particularly those targeting serine proteases and acetylcholinesterase.<sup>[1]</sup>
- **Nucleoside Analogs:** The ability to introduce phosphate groups makes it valuable in the synthesis of nucleoside analogs, which are often used as antiviral or anticancer agents.<sup>[1]</sup>

## Mechanism of Action: Cholinesterase Inhibition

While specific signaling pathway data for **diisopropyl chlorophosphate** is not extensively published, its structural similarity to other organophosphates like diisopropyl fluorophosphate (DFP) suggests a primary mechanism of action as a cholinesterase inhibitor.<sup>[4][5]</sup>

Organophosphates act as irreversible inhibitors of acetylcholinesterase (AChE), an enzyme critical for the breakdown of the neurotransmitter acetylcholine.

The inhibition of AChE leads to an accumulation of acetylcholine in the synaptic cleft, causing overstimulation of cholinergic receptors. This results in a range of physiological effects.

Diagram of Acetylcholinesterase Inhibition:

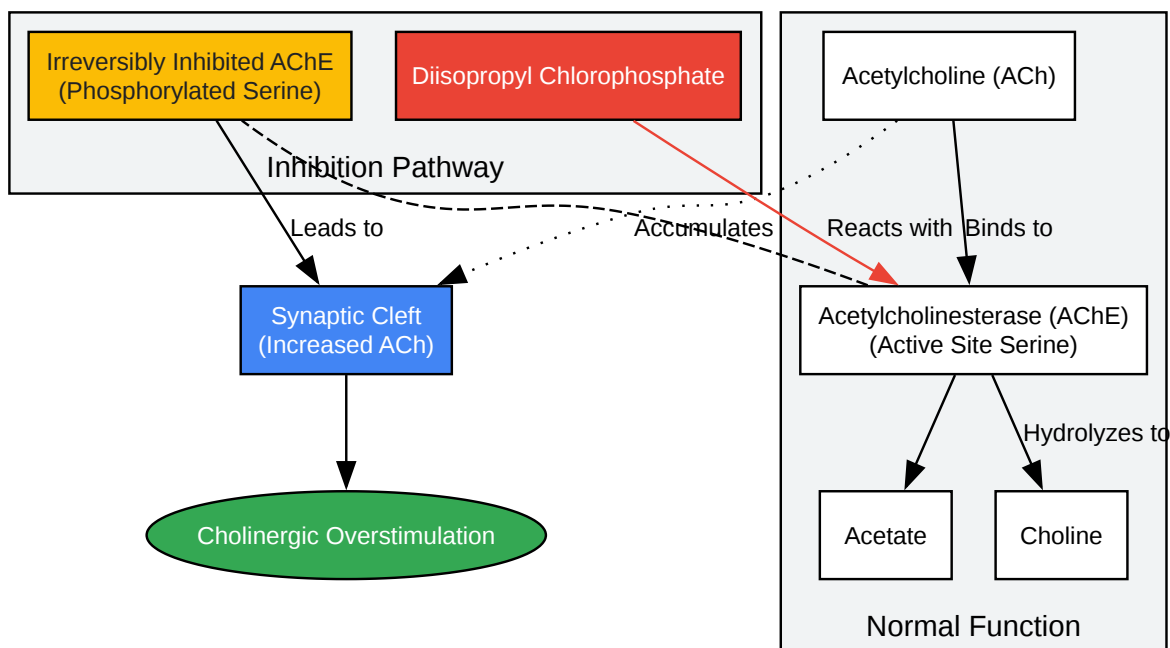


Figure 2: Mechanism of Acetylcholinesterase Inhibition

[Click to download full resolution via product page](#)

Figure 2: Mechanism of Acetylcholinesterase Inhibition

## Safety and Handling

**Diisopropyl chlorophosphate** is a hazardous substance and must be handled with extreme caution.

Table 3: GHS Hazard Information

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H300: Fatal if swallowed[2]
Acute Toxicity, Dermal	H310: Fatal in contact with skin[2]
Acute Toxicity, Inhalation	H330: Fatal if inhaled
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage[2]

### Handling and Storage:

- Work in a well-ventilated chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[3]
- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from moisture.[6]
- It is hygroscopic and moisture-sensitive.[6]

### First Aid Measures:

- In case of skin contact: Immediately remove all contaminated clothing and wash the skin with plenty of soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Seek immediate medical attention.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. Diisopropyl Phosphorochloridate | C<sub>6</sub>H<sub>14</sub>ClO<sub>3</sub>P | CID 164989 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]



- 4. Diisopropyl fluorophosphate - Wikipedia [en.wikipedia.org]
- 5. Diethyl chlorophosphate | C<sub>4</sub>H<sub>10</sub>ClO<sub>3</sub>P | CID 13139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Diisopropyl chlorophosphate | 2574-25-6 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Diisopropyl Chlorophosphate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043684#diisopropyl-chlorophosphate-cas-number]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)